

A Comparative Guide to the Synthesis of 3-(Furan-3-yl)-3-oxopropanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Furan-3-yl)-3-oxopropanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of a synthetic route to **3-(Furan-3-yl)-3-oxopropanenitrile**, a valuable building block in medicinal chemistry and drug development. The following sections present quantitative data, a comprehensive experimental protocol, and a visual representation of the synthetic pathway to facilitate understanding and replication.

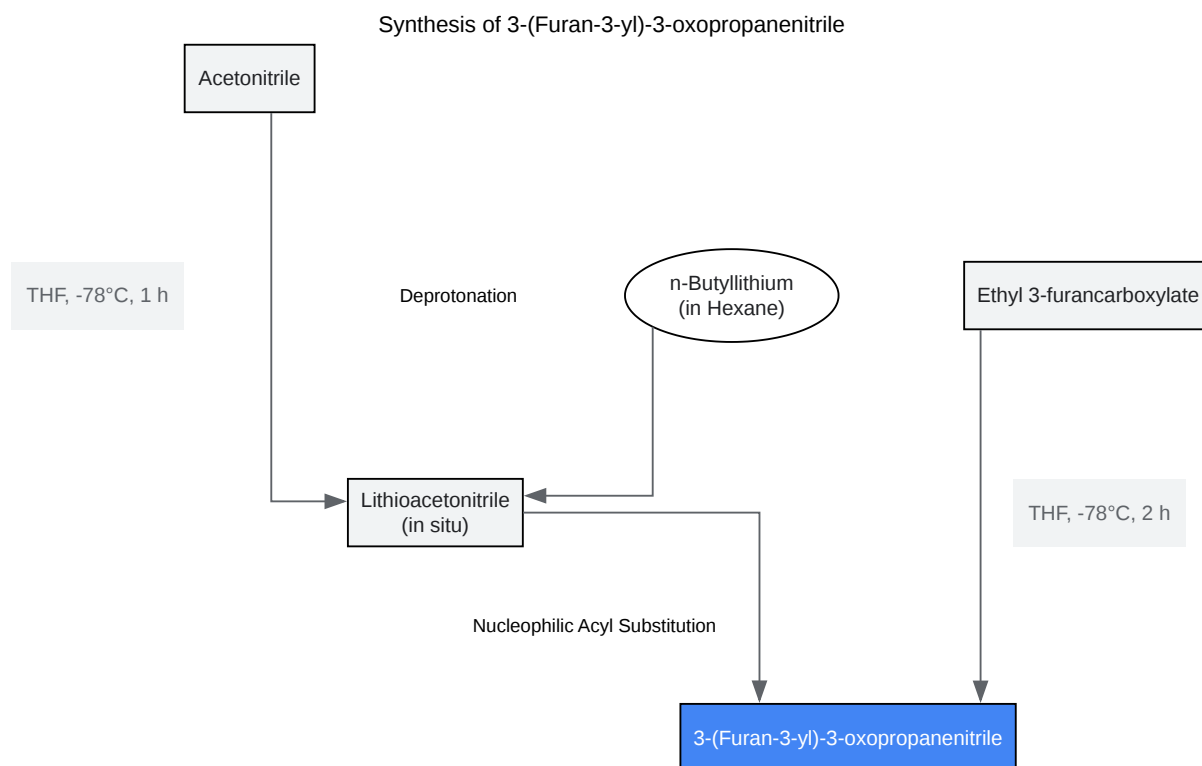
Data Summary

The following table summarizes the key quantitative data for the synthesis of **3-(Furan-3-yl)-3-oxopropanenitrile**.

| Parameter | Value | Reference |
|----------------------|---|-----------|
| Starting Material 1 | Ethyl 3-furancarboxylate | [1] |
| Starting Material 2 | Acetonitrile | [1] |
| Reagent | n-Butyllithium | [1] |
| Solvent | Tetrahydrofuran, Hexane | [1] |
| Reaction Temperature | -78 °C | [1] |
| Reaction Time | 3 hours | [1] |
| Yield | 39% | [1] |
| CAS Number | 96220-13-2 | [1] |
| Molecular Formula | C ₇ H ₅ NO ₂ | [1] |
| Molecular Weight | 135.12 g/mol | [1] |

Synthetic Pathway

A known method for the synthesis of **3-(Furan-3-yl)-3-oxopropanenitrile** involves the acylation of the acetonitrile anion with ethyl 3-furancarboxylate.[1] This reaction is a form of Claisen condensation.



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References

- 1. 3-(3-furyl)-3-oxopropanenitrile synthesis - chemicalbook [chemicalbook.com]
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